

An In-depth Technical Guide to the Physical Properties of Pyrazinecarbonitrile

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Compound of Interest

Compound Name: Pyrazinecarbonitrile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **pyrazinecarbonitrile**, with a specific focus on its melting and boiling points. The information is curated for professionals in research and development who require precise data and methodologies for their work.

Core Physical Properties of Pyrazinecarbonitrile

Pyrazinecarbonitrile, also known as 2-cyanopyrazine, is a heterocyclic organic compound with the chemical formula $C_5H_3N_3$. It serves as a crucial intermediate in the synthesis of various pharmaceutical compounds, most notably pyrazinamide, an effective anti-tubercular drug. A thorough understanding of its physical properties is essential for its handling, storage, and application in synthetic chemistry.

Data Presentation: Melting and Boiling Points

The melting and boiling points of **pyrazinecarbonitrile** have been determined by various sources. The data is summarized in the table below for easy comparison. It is important to note that the boiling point can vary significantly with changes in pressure.

Physical Property	Value (°C)	Pressure
Melting Point	18 - 20	N/A
20	N/A	
21	N/A	
Boiling Point	87	6 mmHg
198	Atmospheric	
199	Atmospheric	

References:[1][2][3][4][5][6][7][8]

Experimental Protocols

While specific experimental details for the determination of **pyrazinecarbonitrile**'s physical properties are not extensively published, the following are generalized, standard laboratory protocols for determining melting and boiling points of organic compounds.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a very narrow temperature range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Sample of **pyrazinecarbonitrile**

Procedure:

- A small amount of finely powdered **pyrazinecarbonitrile** is introduced into a capillary tube, which is then tapped gently to pack the sample into the sealed end.
- The capillary tube is placed in the heating block of the melting point apparatus, adjacent to a thermometer.
- The sample is heated at a steady and slow rate, typically 1-2°C per minute, to ensure thermal equilibrium between the sample, the heating block, and the thermometer.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid sample has turned into a clear liquid is recorded as the end of the melting range.
- For accurate results, the determination is typically repeated two to three times.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid and the liquid changes into a vapor.

Apparatus:

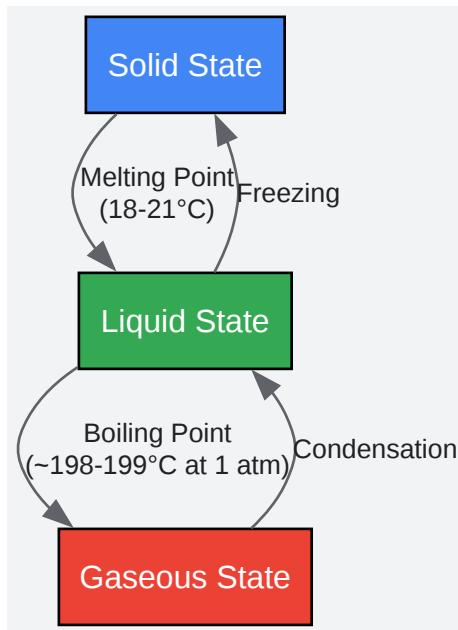
- Distillation flask
- Condenser
- Receiving flask
- Thermometer
- Heating mantle or oil bath
- Boiling chips

Procedure:

- A sample of **pyrazinecarbonitrile** is placed in the distillation flask, along with a few boiling chips to ensure smooth boiling.
- The apparatus is assembled for simple or fractional distillation, with the thermometer bulb positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- The flask is heated gently. As the liquid boils, the vapor rises and surrounds the thermometer bulb.
- The temperature is recorded when it becomes constant. This stable temperature is the boiling point of the liquid at the given atmospheric pressure.
- For boiling point determination at reduced pressure, a vacuum pump is connected to the system, and the pressure is monitored with a manometer.

Visualization of Physical States

The following diagram illustrates the relationship between the solid, liquid, and gaseous states of **pyrazinecarbonitrile** as a function of temperature.



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Phase transitions of Pyrazinecarbonitrile.

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